

# Proper Disposal Procedures for PBT 1033

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## Compound of Interest

Compound Name: PBT 1033

Cat. No.: B1248722

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The following guide provides comprehensive, step-by-step procedures for the safe handling and disposal of **PBT 1033**, a compound identified as a potential neuroprotective agent. Adherence to these protocols is critical to ensure personnel safety, minimize environmental impact, and maintain regulatory compliance. This document is intended to be a primary resource for laboratory safety and chemical handling of **PBT 1033**.

## Chemical and Physical Properties of PBT 1033

A summary of the key quantitative data for **PBT 1033** is presented below for easy reference.

Property	Value
Chemical Name	5,7-Dichloro-2-[(dimethylamino)methyl]-8-quinolinol
Synonyms	PBT-2, PBT2, PB 1033
CAS Number	747408-78-2
Molecular Formula	C <sub>12</sub> H <sub>12</sub> Cl <sub>2</sub> N <sub>2</sub> O
Molecular Weight	271.14 g/mol
Appearance	Solid
Color	Light yellow to brown
Storage Temperature	Powder: -20°C for 3 years
In solvent: -80°C for 6 months	

## Hazard Identification and Safety Precautions

**PBT 1033** is classified with the following hazards according to the Globally Harmonized System (GHS).<sup>[1]</sup> Understanding these hazards is the first step in safe handling and disposal.

- H302: Harmful if swallowed (Acute toxicity, oral - Category 4).<sup>[1]</sup>
- H315: Causes skin irritation (Skin corrosion/irritation - Category 2).<sup>[1]</sup>
- H319: Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A).<sup>[1]</sup>
- H335: May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3).<sup>[1]</sup>

Personal Protective Equipment (PPE):

Before handling or disposing of **PBT 1033**, ensure the following PPE is worn:

- P280: Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[1]</sup>

- Gloves: Chemically resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat is required.

## Experimental Protocols for Disposal

The disposal of **PBT 1033** must be conducted in accordance with local, state, and federal regulations. The following protocols provide a general framework for safe disposal.

### Protocol 1: Disposal of Unused or Waste **PBT 1033**

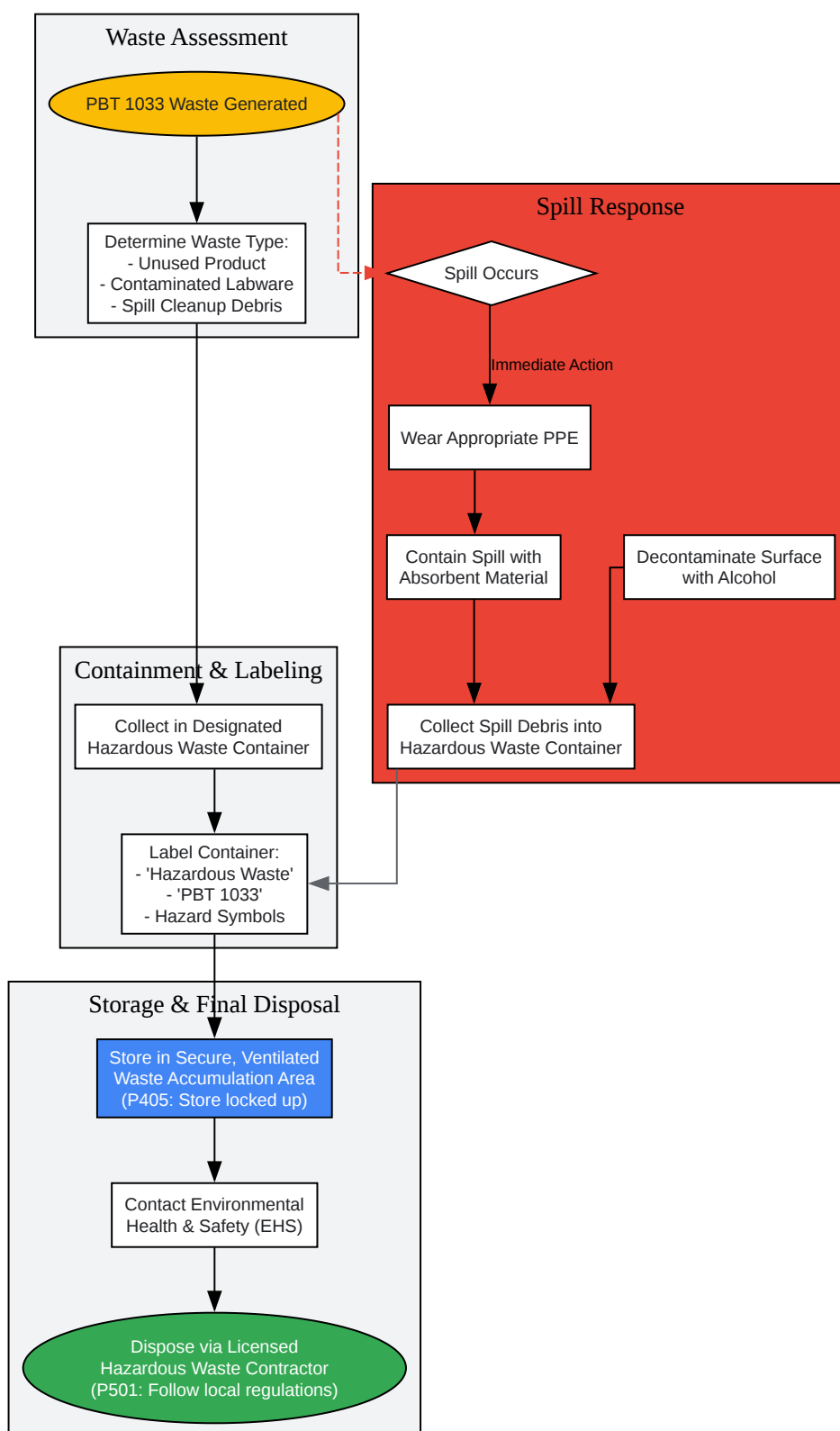
- Waste Collection:
  - Collect waste **PBT 1033** (solid or in solution) in a designated, properly labeled, and sealed hazardous waste container.
  - The container must be compatible with the chemical and clearly labeled with "Hazardous Waste" and the full chemical name "**PBT 1033**."
- Storage:
  - Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
  - P405: Store locked up.[\[1\]](#)
- Disposal:
  - P501: Dispose of contents/container in accordance with local regulations.[\[1\]](#)
  - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a licensed hazardous waste contractor.
  - Do not dispose of **PBT 1033** down the drain or in regular trash.

### Protocol 2: Managing Spills of **PBT 1033**

- Immediate Actions:
  - Evacuate the immediate area if the spill is large or in a poorly ventilated space.
  - P261: Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
  - Ensure adequate ventilation.
- Spill Containment and Cleanup:
  - For small spills, use an absorbent material to contain the substance. Absorb solutions with a finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
  - Carefully sweep up the solid material or absorbed spill and place it into a designated hazardous waste container.
  - Avoid generating dust.
- Decontamination:
  - Decontaminate the spill area and any affected equipment by scrubbing with alcohol.[\[1\]](#)
  - Collect all cleanup materials (gloves, absorbent pads, etc.) in the hazardous waste container.
- Disposal:
  - Seal and label the hazardous waste container and dispose of it according to the procedures outlined in Protocol 1.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **PBT 1033**.



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Caption: **PBT 1033** Disposal and Spill Response Workflow.

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## References

- 1. chemscene.com [chemscene.com]
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